Application Notes and Protocols for In Vivo Mouse Studies with Testosterone Enanthate

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Compound of Interest

Compound Name:	*Testosterone enanthate*
CAS No.:	*315-37-7*
Cat. No.:	*B1681274*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and administration of **testosterone enanthate** for in vivo mouse studies, including dosage calculations and a summary of reported dosages from the literature. Additionally, a diagram of the androgen signaling pathway and a typical experimental workflow are provided to guide study design and execution.

Introduction

Testosterone enanthate is a long-acting ester of testosterone, a primary male sex hormone. In biomedical research, it is frequently used in in vivo mouse models to study the effects of androgens on various physiological and pathological processes, including reproductive biology, muscle development, and models of hormone-dependent diseases. Proper dosage calculation, preparation, and administration are critical for obtaining reliable and reproducible results.

Quantitative Data Summary

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The following tables summarize dosages of **testosterone enanthate** used in various published mouse studies. These values can serve as a starting point for dose-ranging studies in your specific experimental context.

Table 1: Summary of **Testosterone Enanthate** Dosages in Mice

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Mouse Strain	Dosage	Dosing Frequency	Administration Route	Vehicle	Study Purpose
C57BL/6N	0.225 mg	Twice weekly	Subcutaneous	Sesame oil	Investigate reproductive effects of testosterone therapy[1][2]
C57BL/6N	0.45 mg	Twice weekly	Subcutaneous	Sesame oil	Mimic transgender men testosterone therapy[1][2][3]
C57BL/6N	0.90 mg	Once weekly	Subcutaneous	Sesame oil	Pharmacokinetic comparison of delivery systems[3]
C57BL/6N	0.45 mg	Once weekly	Subcutaneous	Sesame oil	Model for gender-affirming hormone therapy in youth[4][5]
Wild House Mice	0.5 mg (500 µg)	Single injection	Subcutaneous	Peanut oil	Examine the role of testosterone in survival and aggression
C57BL/6NHsd	0.45 mg	Once or twice weekly	Subcutaneous	Sesame oil	Pharmacokinetic comparison

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	of delivery systems[3]

Table 2: **Testosterone Enanthate** Stock Solution and Injection Volume Calculation

This table provides an example calculation for preparing a dosing solution and determining the injection volume for a target dose of 0.45 mg per mouse.

Parameter	Value
Target Dose per Mouse	0.45 mg
Testosterone Enanthate Stock Concentration	200 mg/mL
Vehicle	Sterile Sesame Oil
Dosing Solution Preparation	
Desired Dosing Solution Concentration	4.5 mg/mL
Volume of Stock (200 mg/mL) to add	22.5 µL
Volume of Vehicle (Sesame Oil) to add	977.5 µL
Total Volume of Dosing Solution	1 mL
Injection Volume Calculation	
Injection Volume per Mouse (for 0.45 mg dose)	100 µL

Experimental Protocols

Preparation of **Testosterone Enanthate** for Injection

This protocol describes the dilution of a commercially available sterile **testosterone enanthate** solution to a working concentration suitable for mouse injections.

Materials:

- **Testosterone enanthate** sterile solution (e.g., 200 mg/mL in sesame oil)
- Sterile vehicle (e.g., sesame oil, peanut oil)

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- Sterile microcentrifuge tubes or vials
- Sterile syringes and needles (for dilution)
- Laminar flow hood or other aseptic environment

Procedure:

- Perform all procedures in a laminar flow hood to maintain sterility.
- Determine the desired final concentration of the dosing solution based on the target dose and a practical injection volume (typically 50-100 µL for subcutaneous injection in mice).
- Using a sterile syringe and needle, withdraw the calculated volume of the **testosterone enanthate** stock solution.
- Transfer the stock solution to a sterile vial.
- Using a new sterile syringe and needle, add the calculated volume of the sterile vehicle to the vial.
- Vortex the solution thoroughly to ensure homogeneity.
- Store the prepared dosing solution at room temperature, protected from light. If crystals form during storage at low temperatures, they can be redissolved by warming and rotating the vial.

Subcutaneous Administration of **Testosterone Enanthate**

This protocol details the procedure for subcutaneous injection in mice.

Materials:

- Prepared **testosterone enanthate** dosing solution
- Sterile insulin syringes or 1 mL syringes with a 25-27 gauge needle

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- 70% ethanol swabs
- Appropriate mouse restraint device (optional)

Procedure:

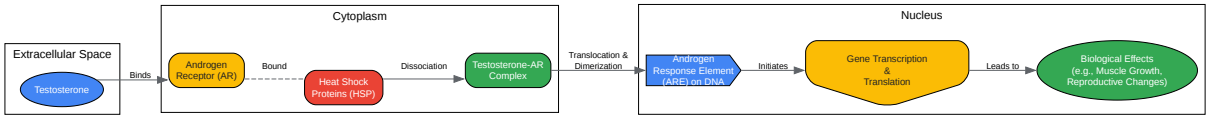
- Gently restrain the mouse. The scruff of the neck can be grasped to bring a fold of skin up over the mid-back region.
- Wipe the injection site with a 70% ethanol swab and allow it to dry.
- Pick up the prepared syringe containing the correct dose of **testosterone enanthate** solution.
- Insert the needle into the tented skin at the base, parallel to the spine. Be careful not to puncture the underlying muscle.
- Gently pull back the plunger to ensure the needle is not in a blood vessel (no blood should enter the syringe).
- Slowly inject the solution.
- Withdraw the needle and gently apply pressure to the injection site with a dry gauze pad if necessary.
- Return the mouse to its cage and monitor for any adverse reactions.
- Control mice should be injected with the same volume of the vehicle only. To avoid accidental exposure, it is recommended to inject control animals before the testosterone-treated animals.[3]

Visualizations

Testosterone Signaling Pathway

The following diagram illustrates the classical androgen receptor-mediated signaling pathway of testosterone.

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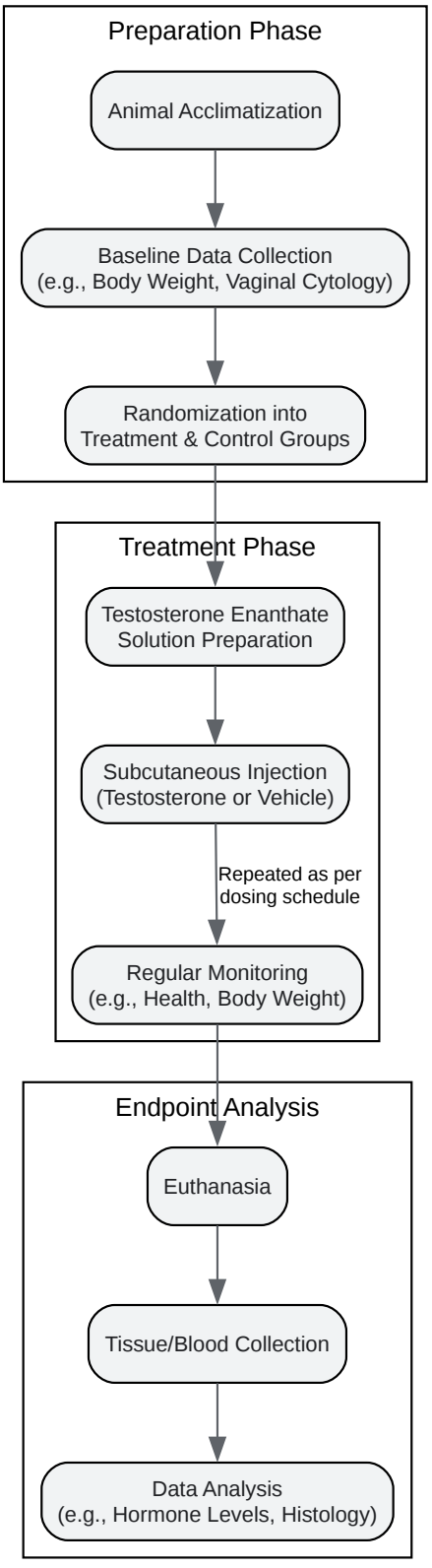
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Caption: Classical testosterone signaling pathway.

Experimental Workflow

The diagram below outlines a typical experimental workflow for an in vivo mouse study involving **testosterone enanthate**.

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Caption: General experimental workflow for in vivo mouse studies.

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